

11-Oxomogroside IV physical and chemical properties

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Compound of Interest

Compound Name: 11-Oxomogroside IV

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11-Oxomogroside IV: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, isolation, and characterization of **11-Oxomogroside IV**, a cucurbitane-type triterpenoid glycoside found in the fruit of Siraitia grosvenorii (monk fruit). Due to the limited availability of data specific to **11-Oxomogroside IV**, information from closely related mogrosides is included to provide a broader context for its potential biological activities and mechanisms of action.

Physical and Chemical Properties

11-Oxomogroside IV is a complex natural product with a high molecular weight. Its known physical and chemical properties are summarized in the table below. It is important to note that certain experimental data, such as the melting point and detailed spectral data, are not readily available in the public domain.



Property	Data
Molecular Formula	C54H90O24[1]
Molecular Weight	1123.28 g/mol [1][2]
Physical Description	Powder[3]
Source	Fruits of Siraitia grosvenorii Swingle[1][3]
CAS Number	2096516-32-2[1]
Purity	Typically ≥98% (as a reference standard)[3]
Compound Type	Triterpenoid Glycoside[3]
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol[3]
Melting Point	Not reported
Spectral Data (NMR, IR, MS)	Not fully reported in the public domain. Characterization is typically performed using these techniques[4][5][6].

Experimental Protocols

The isolation and characterization of **11-Oxomogroside IV** follow a general workflow for the purification of mogrosides from monk fruit. The following protocols are based on established methodologies for this class of compounds.

Isolation and Purification

The general procedure for extracting and purifying **11-Oxomogroside IV** from the dried fruits of Siraitia grosvenorii involves solvent extraction, followed by chromatographic separation.

Methodology:

• Extraction: The dried and powdered fruit material is extracted with a polar solvent, typically aqueous ethanol or methanol, at an elevated temperature to enhance extraction efficiency.

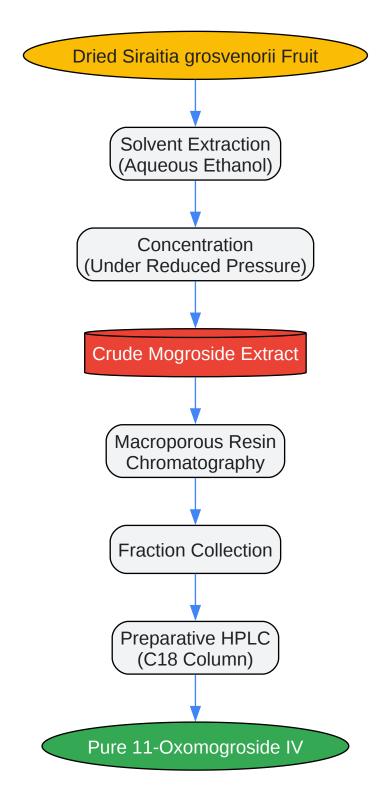






- Crude Extract Preparation: The resulting extract is filtered to remove solid plant material and then concentrated under reduced pressure to yield a crude extract.
- Macroporous Resin Chromatography: The crude extract is subjected to column chromatography using a macroporous adsorbent resin. The column is first washed with water to remove highly polar impurities such as sugars. The mogrosides are then eluted with a gradient of increasing ethanol concentration.
- Preparative High-Performance Liquid Chromatography (HPLC): Fractions enriched with 11Oxomogroside IV from the macroporous resin chromatography are further purified by
 preparative HPLC, typically using a C18 column and a mobile phase gradient of acetonitrile
 and water. Fractions are collected and monitored by analytical HPLC to isolate the pure
 compound.





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General workflow for the isolation of 11-Oxomogroside IV.

Structural Characterization



The structural elucidation of **11-Oxomogroside IV** is achieved through a combination of spectroscopic techniques.

Key Techniques:

- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS), often with electrospray ionization (ESI), is used to determine the accurate molecular weight and elemental composition, confirming the molecular formula.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (¹H and ¹³C) and 2D (COSY, HSQC, HMBC) NMR experiments are crucial for determining the connectivity of atoms within the molecule, identifying the aglycone structure, and establishing the sequence and linkage of the sugar moieties.
- Infrared (IR) Spectroscopy: IR spectroscopy provides information about the functional groups present in the molecule, such as hydroxyl (-OH), carbonyl (C=O), and ether (C-O-C) groups.

Biological Activity and Signaling Pathways

Specific biological activities and signaling pathways for **11-Oxomogroside IV** have not been extensively reported. However, based on studies of the broader mogroside class and closely related analogs like **11-Oxomogroside V**, several potential pharmacological effects can be inferred.

Potential Biological Activities:

- Antioxidant Activity: Mogrosides are known to possess antioxidant properties, which may be attributed to their ability to scavenge reactive oxygen species (ROS)[7][8].
- Anti-inflammatory Effects: Several mogrosides have demonstrated anti-inflammatory activity[7][8]. This is a promising area for further investigation of 11-Oxomogroside IV.
- Anti-tumor Activity: A related compound, 11-Oxomogroside IV A, has been reported to
 exhibit cytotoxic effects against SMMC-772 tumor cells[2]. This suggests that 11Oxomogroside IV may also possess anti-cancer properties.

Hypothesized Signaling Pathway:

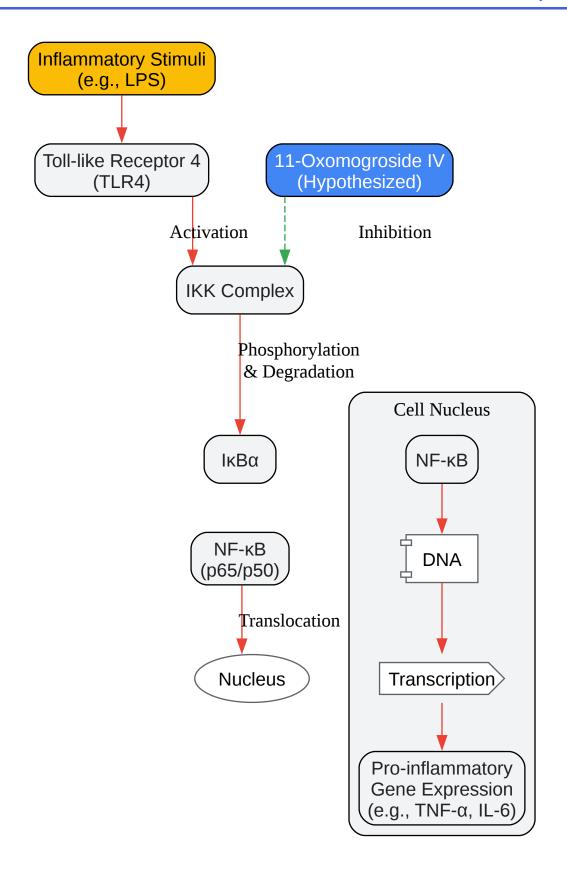






Based on the known anti-inflammatory effects of other mogrosides, a plausible mechanism of action for **11-Oxomogroside IV** could involve the modulation of key inflammatory signaling pathways such as the NF-kB and MAPK pathways.





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Hypothesized anti-inflammatory signaling pathway for **11-Oxomogroside IV**.



This diagram illustrates a potential mechanism where **11-Oxomogroside IV** may inhibit the activation of the IKK complex, thereby preventing the degradation of IkBa and the subsequent translocation of the pro-inflammatory transcription factor NF-kB into the nucleus. This would lead to a reduction in the expression of inflammatory genes.

Conclusion

11-Oxomogroside IV is a complex natural product with potential for further pharmacological investigation. While specific data on its physical, chemical, and biological properties are still limited, the information available for the broader class of mogrosides provides a strong foundation for future research. The experimental protocols and hypothesized mechanisms of action presented in this guide are intended to serve as a valuable resource for scientists and researchers in the fields of natural product chemistry, pharmacology, and drug development. Further studies are warranted to fully elucidate the therapeutic potential of this intriguing molecule.

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